

An In-depth Technical Guide to the Safe Handling of 4-Oxocyclohexanecarbonitrile

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Compound of Interest

Compound Name: 4-Oxocyclohexanecarbonitrile

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **4-Oxocyclohexanecarbonitrile** (CAS No: 34916-10-4), a key intermediate in pharmaceutical synthesis. Adherence to these protocols is crucial for ensuring a safe laboratory environment.

Chemical and Physical Properties

A summary of the key physical and chemical properties of **4-Oxocyclohexanecarbonitrile** is presented below. This data is essential for the safe design of experiments and for anticipating its behavior under various laboratory conditions.

Property	Value	Source
Molecular Formula	C ₇ H ₉ NO	[1] [2]
Molecular Weight	123.15 g/mol	[1] [2]
Appearance	Colorless Oil or Solid	[2] [3]
Boiling Point	271 °C	[1] [3]
Flash Point	118 °C	[1] [3]
Density	1.05 g/cm ³	[1] [3]
Solubility	Slightly soluble in Chloroform and Ethyl Acetate	[3]
Storage Temperature	2-8°C	[1] [3]

Hazard Identification and Classification

4-Oxocyclohexanecarbonitrile is classified as a hazardous substance. The primary hazards are summarized in the table below.

Hazard Class	GHS Classification	Statement
Acute Toxicity, Oral	Warning	H302: Harmful if swallowed
Acute Toxicity, Dermal	Warning	H312: Harmful in contact with skin
Skin Corrosion/Irritation	Warning	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	Warning	H319: Causes serious eye irritation
Acute Toxicity, Inhalation	Warning	H332: Harmful if inhaled
Specific Target Organ Toxicity	Warning	H335: May cause respiratory irritation

Source:[\[1\]](#)[\[3\]](#)

Experimental Protocols: Safe Handling and Storage

Strict adherence to the following protocols is mandatory when handling **4-Oxocyclohexanecarbonitrile**.

3.1. Engineering Controls

- Ventilation: All handling of **4-Oxocyclohexanecarbonitrile** must be conducted in a properly functioning chemical fume hood.[[1](#)]
- Eye Wash and Safety Shower: A readily accessible eye wash station and safety shower must be available in the immediate work area.

3.2. Personal Protective Equipment (PPE)

A comprehensive list of required personal protective equipment is provided below.

PPE Category	Specification
Eye Protection	Chemical safety goggles or a face shield.[1]
Hand Protection	Chemical-resistant gloves (e.g., neoprene, nitrile rubber).[1][4]
Skin and Body Protection	Laboratory coat, long pants, and closed-toe shoes.[1]
Respiratory Protection	For operations with a risk of generating aerosols or dust, a NIOSH-approved respirator with an appropriate cartridge is required.[1]

3.3. General Hygiene Practices

- Wash hands thoroughly with soap and water after handling and before leaving the laboratory. [[1](#)]
- Do not eat, drink, or smoke in areas where **4-Oxocyclohexanecarbonitrile** is handled or stored.[[5](#)][[6](#)]

- Remove contaminated clothing immediately and wash it before reuse.[1]

3.4. Storage

- Store in a tightly closed container in a cool, dry, and well-ventilated area.[1][7]
- Recommended storage temperature is between 2-8°C.[1][3]
- Keep away from heat, sparks, and open flames.[1]
- Store away from incompatible materials such as strong oxidizing agents.[1]

Emergency Procedures

In the event of an emergency, follow the procedures outlined below.

4.1. First Aid Measures

Exposure Route	First Aid Protocol
Inhalation	Move the victim to fresh air. If breathing is difficult, administer oxygen. Seek immediate medical attention.[1]
Skin Contact	Immediately flush the affected area with copious amounts of water for at least 15 minutes while removing contaminated clothing. If irritation persists, seek medical attention.[1]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids. Seek immediate medical attention.[1]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.[1]

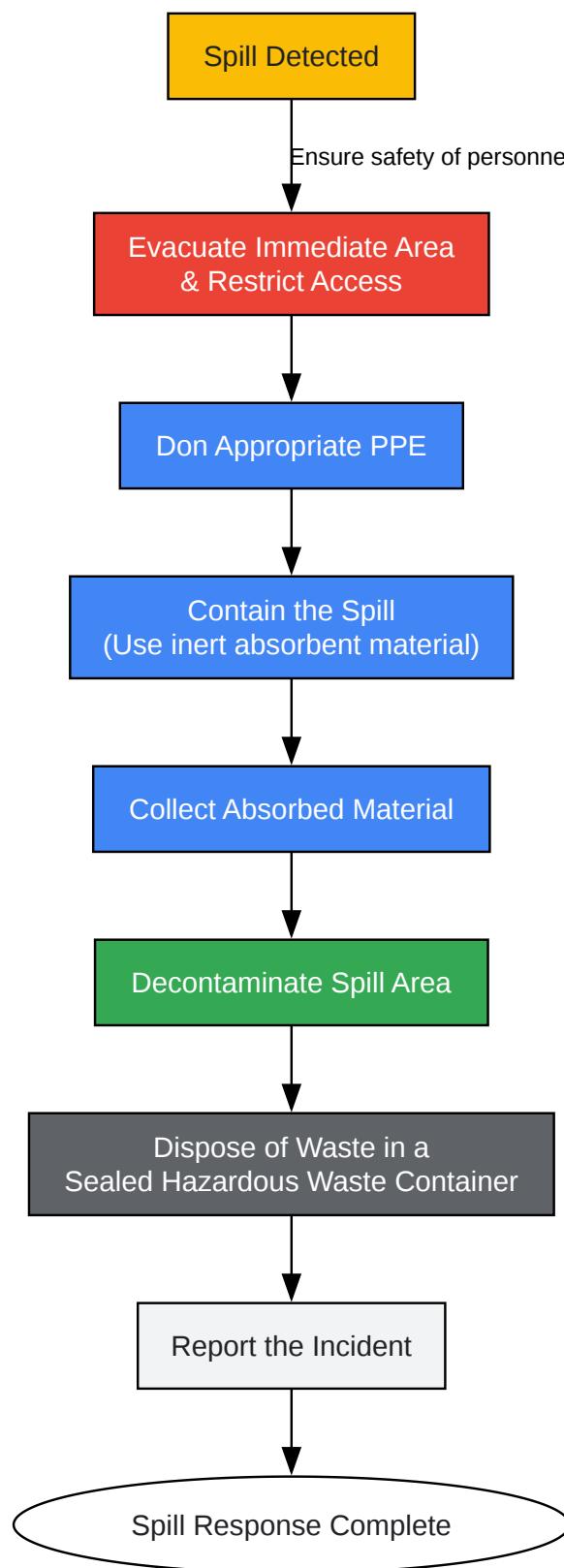
4.2. Fire Fighting Measures

- Suitable Extinguishing Media: Use dry chemical powder, carbon dioxide, or foam.[1]

- Specific Hazards: Combustion may produce toxic fumes of carbon monoxide, carbon dioxide, and nitrogen oxides.[\[1\]](#)
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[\[1\]](#)[\[7\]](#)

4.3. Accidental Release Measures

In case of a spill, the following workflow should be initiated.



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Figure 1: Workflow for Handling a 4-Oxocyclohexanecarbonitrile Spill.

Disposal Considerations

Disposal of **4-Oxocyclohexanecarbonitrile** and its contaminated materials must be carried out in accordance with all applicable federal, state, and local regulations. Contact a licensed professional waste disposal service to dispose of this material.[\[1\]](#)

Disclaimer: This document is intended as a guide for trained professionals and does not replace a formal risk assessment. All users should consult the most current Safety Data Sheet (SDS) for **4-Oxocyclohexanecarbonitrile** before use.

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References

- 1. 4-Oxo-cyclohexanecarbonitrile | CAS#:34916-10-4 | Chemsoc [chemsoc.com]
- 2. 4-Oxo-cyclohexanecarbonitrile | CymitQuimica [cymitquimica.com]
- 3. CYCLOHEXANE CARBONITRILE, 4-OXO- | 34916-10-4 [chemicalbook.com]
- 4. media.hiscoinc.com [media.hiscoinc.com]
- 5. fishersci.co.uk [fishersci.co.uk]
- 6. sigmaaldrich.com [sigmaaldrich.com]
- 7. dept.harpercollege.edu [dept.harpercollege.edu]
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